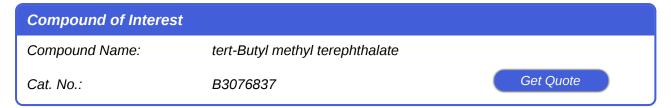


A Comparative Guide to the Thermal Properties of PBT and PETG Copolyesters

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the thermal properties of two common thermoplastic polyesters: Polybutylene Terephthalate (PBT) and Polyethylene Terephthalate Glycol-modified (PETG). Understanding the distinct thermal behaviors of these materials is crucial for applications ranging from laboratory equipment and medical devices to packaging for thermally sensitive pharmaceuticals. This document summarizes key quantitative data, outlines experimental protocols for thermal analysis, and provides visualizations to illustrate structure-property relationships and experimental workflows.

Comparative Thermal Property Data

The thermal properties of PBT and PETG differ significantly due to their distinct chemical structures. PBT is a semi-crystalline polymer, while the addition of cyclohexanedimethanol (CHDM) to the PET backbone in PETG disrupts crystallization, resulting in an amorphous polymer. These structural differences have a profound impact on their thermal performance, as summarized in the table below.

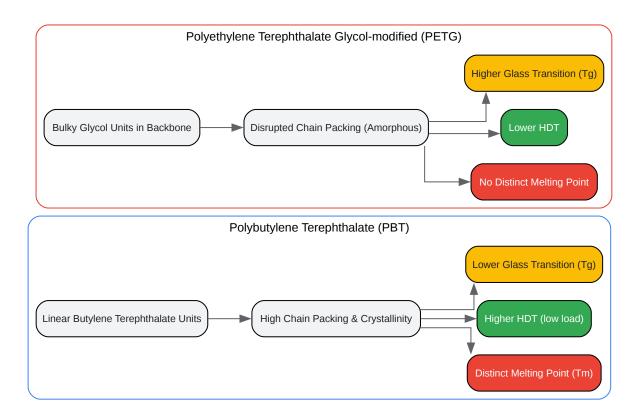


Thermal Property	Polybutylene Terephthalate (PBT)	Polyethylene Terephthalate Glycol-modified (PETG)	Test Method
Melting Temperature (Tm)	223 - 230 °C[1][2]	Amorphous (no true melting point)	ASTM D3418 / ISO 11357-3
Glass Transition Temperature (Tg)	40 - 52 °C[1][2][3]	80 - 85 °C[1][4]	ASTM D3418 / ISO 11357-3
Heat Deflection Temperature (HDT)	ASTM D648 / ISO 75- 2		
@ 0.455 MPa (66 psi)	150 - 160 °C[1][2][5]	70 - 73 °C[1][2][5]	
@ 1.82 MPa (264 psi)	50 - 85 °C[5]	63 - 69 °C[1][2][5]	
Coefficient of Linear Thermal Expansion (CTE)	80 - 100 x 10-6 /K	68 x 10-6 /K[2]	ASTM E831 / ISO 11359-2
Thermal Conductivity	0.21 - 0.2851 W/m·K	0.21 - 0.29 W/m·K[2]	ASTM D5930

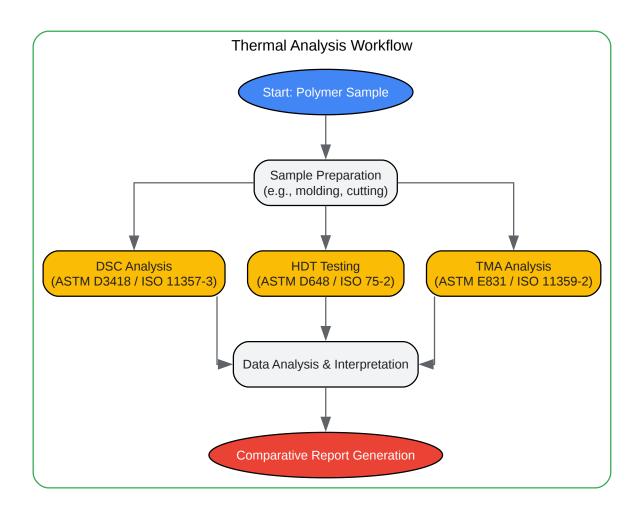
Structure-Property Relationship

The differences in the thermal properties of PBT and PETG can be directly attributed to their molecular structures. The longer, more flexible butyl unit in the PBT backbone allows for easier chain packing and crystallization, leading to a distinct melting point and generally higher heat deflection temperature under low loads. Conversely, the bulky glycol modification in PETG hinders chain mobility and prevents crystallization, resulting in an amorphous structure with a higher glass transition temperature but no sharp melting point.









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